

# Ganciclovir-d5: A Technical Guide for Researchers

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Ganciclovir-d5*

Cat. No.: *B562537*

[Get Quote](#)

This technical guide provides an in-depth overview of **Ganciclovir-d5**, a deuterated analog of the antiviral drug Ganciclovir. It is intended for researchers, scientists, and professionals in drug development who utilize stable isotope-labeled compounds as internal standards in quantitative bioanalytical studies. This document covers the fundamental properties, analytical applications, and the biological mechanism of its non-labeled counterpart, Ganciclovir.

## Core Compound Information

**Ganciclovir-d5** is a stable isotope-labeled version of Ganciclovir, a synthetic nucleoside analog of 2'-deoxyguanosine. The inclusion of five deuterium atoms provides a distinct mass shift, making it an ideal internal standard for mass spectrometry-based quantification of Ganciclovir in biological matrices. This minimizes variability from sample preparation and instrument response, ensuring accurate and precise measurements.

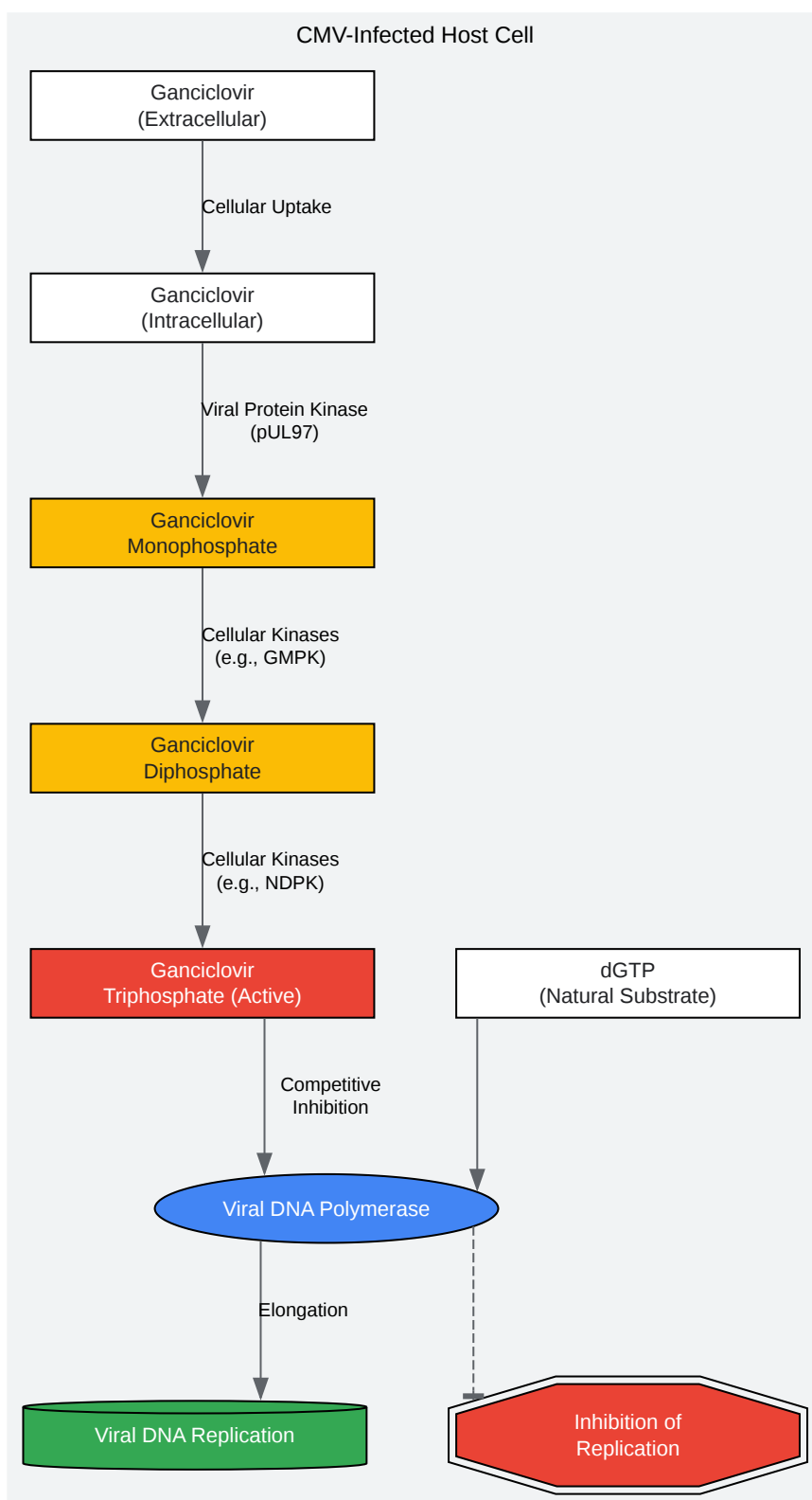
## Physicochemical and Bioanalytical Data

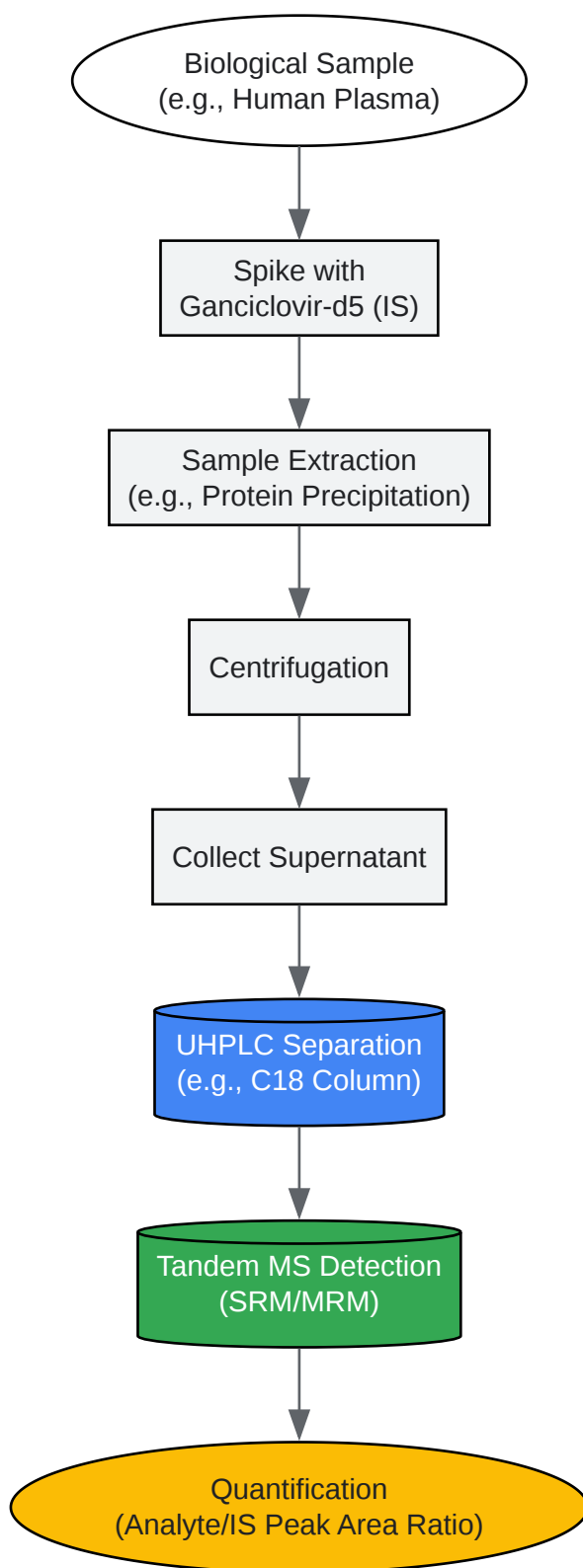
The essential quantitative data for **Ganciclovir-d5** and its parent compound are summarized below.

Property	Ganciclovir-d5	Ganciclovir
CAS Number	1189966-73-1[1][2][3][4]	82410-32-0[5][6]
Molecular Formula	C <sub>9</sub> H <sub>8</sub> D <sub>5</sub> N <sub>5</sub> O <sub>4</sub> [1][2][4][7]	C <sub>9</sub> H <sub>13</sub> N <sub>5</sub> O <sub>4</sub> [5][6]
Molecular Weight	260.26 g/mol [1][3][7]	255.23 g/mol [5]
Synonyms	GCV-d5, DHPG-d5, 2'-NDG-d5, 9-(1,3-dihydroxy-2-propoxymethyl)Guanine-d5[2]	GCV, DHPG, 2'-Nor-2'-deoxyguanosine[6]
Purity	>99% deuterated forms (d1-d5)[2]	≥95%[6]
Solubility	DMSO: 0.33 mg/mL[2]	DMSO: 0.33 mg/mL[6]
Lambda Max (λmax)	254 nm[2]	254 nm[6]
Primary Application	Internal standard for quantification of Ganciclovir by GC- or LC-MS.[2]	Antiviral medication for Cytomegalovirus (CMV) infections.[5]

## Mechanism of Action of Ganciclovir

**Ganciclovir-d5** follows the same biological pathway as Ganciclovir. As a prodrug, Ganciclovir requires phosphorylation to become active. This process is initiated by a viral-encoded protein kinase in Cytomegalovirus (CMV)-infected cells, followed by further phosphorylation by cellular kinases. The resulting Ganciclovir triphosphate acts as a competitive inhibitor of viral DNA polymerase, halting viral replication.





[Click to download full resolution via product page](#)

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. scbt.com [scbt.com]
- 2. Ganciclovir-d5 | CAS 1189966-73-1 | Cayman Chemical | Biomol.com [biomol.com]
- 3. Ganciclovir-d5 | C<sub>9</sub>H<sub>13</sub>N<sub>5</sub>O<sub>4</sub> | CID 136219948 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. Ganciclovir-D5 | CAS No- 1189966-73-1 | Simson Pharma Limited [simsonpharma.com]
- 5. Page loading... [wap.guidechem.com]
- 6. caymanchem.com [caymanchem.com]
- 7. bdg.co.nz [bdg.co.nz]
- To cite this document: BenchChem. [Ganciclovir-d5: A Technical Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b562537#ganciclovir-d5-cas-number-and-molecular-formula]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)